

Di-sec-butyl Succinate: A Technical Guide to Molecular Structure and Formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Di-sec-butyl succinate*

Cat. No.: B1593819

[Get Quote](#)

For Immediate Release

This technical guide offers an in-depth exploration of **di-sec-butyl succinate**, a significant organic compound, for an audience of researchers, scientists, and professionals in drug development. The guide details its molecular structure, chemical formula, synthesis, and applications, providing a crucial resource for its utilization in scientific and industrial contexts.

Core Molecular Attributes

Di-sec-butyl succinate is chemically identified as dibutan-2-yl butanedioate.[\[1\]](#) Its fundamental characteristics are summarized below:

Attribute	Value
Molecular Formula	C ₁₂ H ₂₂ O ₄
Molecular Weight	230.30 g/mol [1]
CAS Number	626-31-3 [1] [2]
Appearance	Colorless liquid with a mild odor [3]

The branched structure of the sec-butyl groups in **di-sec-butyl succinate** influences its physical properties, such as reactivity and solubility, distinguishing it from its linear isomer, di-n-butyl succinate.[\[2\]](#)

Molecular Structure and Isomerism

The molecular structure of **di-sec-butyl succinate** consists of a central succinate (butanedioate) core esterified with two sec-butyl alcohol molecules. The presence of two chiral centers in the sec-butyl groups gives rise to stereoisomerism.

Canonical SMILES:CCC(C)OC(=O)CCC(=O)OC(C)CC

InChI Key: PJZURRKQOJYGAU-UHFFFAOYSA-N[2]

The structural characteristics of **di-sec-butyl succinate** are crucial in determining its chemical behavior and suitability for various applications.

Synthesis and Production

The primary method for synthesizing **di-sec-butyl succinate** is through the esterification of succinic acid with sec-butanol.[2][3] This reaction is typically catalyzed by an acid, such as sulfuric acid, and driven to completion by removing the water byproduct.[3]

Alternative synthesis routes include:

- Transesterification: The reaction of a simple dialkyl succinate, like dimethyl succinate, with sec-butanol.[2]
- Microwave-Assisted Synthesis: A modern technique that can improve reaction rates and yields.[3]

These methods allow for the production of **di-sec-butyl succinate** for various industrial and research needs.

Physicochemical Properties

The physical and chemical properties of **di-sec-butyl succinate** are essential for its handling, storage, and application.

Property	Value
Boiling Point	252.6 °C at 760 mmHg[4]
Density	0.982 g/cm ³ [4]
Flash Point	253.00 °F (122.78 °C)[5]
Solubility	Low solubility in water; soluble in organic solvents.[6]

Spectroscopic Analysis

The structural elucidation of **di-sec-butyl succinate** is confirmed through various spectroscopic techniques, which provide detailed information about its molecular framework.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectra are used to determine the precise arrangement of atoms within the molecule.[1]
- Infrared (IR) Spectroscopy: IR spectra reveal the presence of functional groups, particularly the characteristic ester carbonyl stretch.[1]
- Mass Spectrometry (MS): GC-MS is employed to determine the molecular weight and fragmentation patterns of the compound.[1]

Applications in Science and Industry

Di-sec-butyl succinate's properties make it a versatile compound with several applications:

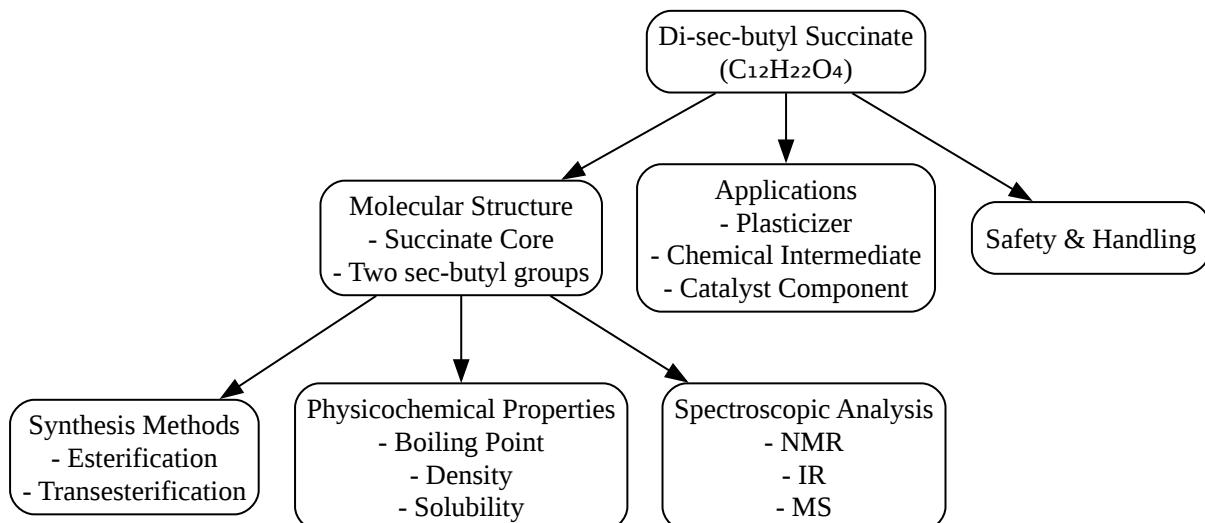
- Plasticizer: It is used in polymer formulations to enhance flexibility and durability in coatings, adhesives, and sealants.[4]
- Chemical Intermediate: It serves as a precursor in the synthesis of other organic compounds, including biodegradable polymers like poly(butylene succinate) (PBS).[2]
- Internal Electron Donor: In the field of polymer chemistry, derivatives of **di-sec-butyl succinate** are utilized as internal electron donors in Ziegler-Natta catalysts for olefin polymerization, influencing the stereospecificity of the process.[2]

Safety and Handling

Proper safety protocols are necessary when handling **di-sec-butyl succinate**. It is recommended to handle the compound in a well-ventilated area and to use appropriate personal protective equipment (PPE), including safety goggles and gloves. Store in a tightly closed container in a cool, dry place.

Visualization of Key Concepts

Logical Flow of Di-sec-butyl Succinate Information



[Click to download full resolution via product page](#)

Caption: A diagram illustrating the interconnected aspects of **di-sec-butyl succinate**, from its fundamental structure to its practical applications and safety considerations.

Synthesis Workflow: Esterification



[Click to download full resolution via product page](#)

Caption: A simplified workflow of the common esterification process for synthesizing **di-sec-butyl succinate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Di-sec-butyl succinate | C12H22O4 | CID 94181 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Di-sec-butyl succinate | 626-31-3 | Benchchem [benchchem.com]
- 3. Buy Di-sec-butyl succinate | 626-31-3 [smolecule.com]
- 4. di-sec-butyl succinate [myskinrecipes.com]
- 5. dibutyl succinate, 141-03-7 [thegoodscentscompany.com]
- 6. CAS 141-03-7: Dibutyl succinate | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [Di-sec-butyl Succinate: A Technical Guide to Molecular Structure and Formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1593819#di-sec-butyl-succinate-molecular-structure-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com